

An In-Depth Technical Guide to Etilefrine Pivalate (CAS 85750-39-6)

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Compound of Interest

Compound Name: *Etilefrine pivalate*

CAS No.: 100696-30-8

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Etilefrine pivalate (CAS 85750-39-6) is a sympathomimetic agent and a prodrug of the active substance etilefrine.^{[1][2]} Developed as the 3-pivalate ester of etilefrine, it exhibits significantly greater lipophilicity, a characteristic that enhances its oral bioavailability by mitigating first-pass metabolism.^{[1][3]} Although it was investigated for clinical applications, **etilefrine pivalate** was never commercially marketed.^[1] This guide provides a comprehensive overview of its chemical and physical properties, mechanism of action, pharmacology, and a summary of its clinical evaluation, offering valuable insights for researchers in pharmacology and drug development.

Chemical and Physical Properties

Etilefrine pivalate, with the developmental code name K-30052, is chemically known as [3-[2-(ethylamino)-1-hydroxyethyl]phenyl] 2,2-dimethylpropanoate.^{[1][2]} It is the pivalate ester of etilefrine.^[1]

Property	Value	Source
CAS Number	85750-39-6	[1]
Molecular Formula	C15H23NO3	[1][2]
Molecular Weight	265.35 g/mol	[2]
IUPAC Name	[3-[2-(ethylamino)-1-hydroxyethyl]phenyl] 2,2-dimethylpropanoate	[1]
Synonyms	Etilefrine pivalate, Ethylnorphenylephrine pivalate, Pivalyletilefrine	[1]
Solubility	Soluble in DMSO at 50 mg/mL (with sonication recommended for the HCl salt)	[4]
Melting Point	The hydrochloride salt of etilefrine has a melting point of 122 °C. The melting point for the pivalate ester has been reported as 208-209 °C for what appears to be the free base after synthesis.	[5][6]

Synthesis

Etilefrine pivalate is synthesized through the esterification of etilefrine with pivalic acid anhydride.[6] A detailed synthetic protocol is outlined below:

Experimental Protocol: Synthesis of Etilefrine Pivalate

Materials:

- 1-(3'-hydroxyphenyl)-2-(N-benzylaminomethyl)-ethan-1-one
- Pyridine

- Pivalic anhydride
- Acetone
- Ether
- Palladium on charcoal (10% strength)
- Water
- Methanol
- Petroleum ether

Procedure:

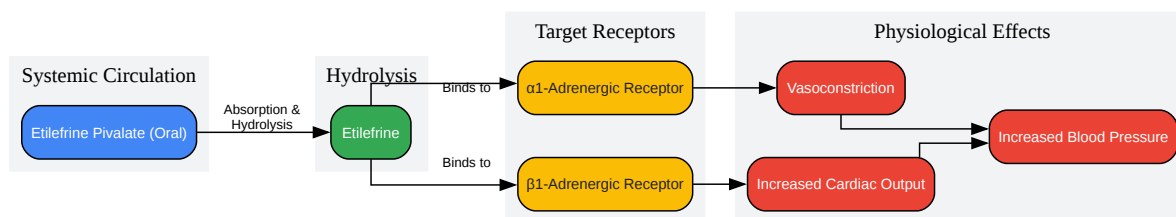
- **Acylation:** Mix 30 parts of 1-(3'-hydroxyphenyl)-2-(N-benzylaminomethyl)-ethan-1-one with 100 parts of pyridine and 30 parts of pivalic anhydride. Dissolve the mixture while warming and heat under reflux for 1 hour to complete the acylation.
- **Precipitation:** Concentrate the reaction solution and precipitate the product, 1-(3'-pivaloyloxyphenyl)-2-(N-benzylaminomethyl)-ethan-1-one, from an acetone/ether mixture. The expected yield is approximately 96.4%.
- **First Hydrogenation:** Pre-hydrogenate 3 parts of 10% palladium on charcoal in water. Dissolve 10 parts of the acylated product in a 10-fold amount of water and add it dropwise to the catalyst at room temperature. Hydrogenate the mixture until 1 mole of hydrogen has been consumed.
- **Catalyst Removal and Second Hydrogenation:** Filter off the catalyst. Add another 3 parts of fresh palladium on charcoal and continue the hydrogenation until a second mole of hydrogen is consumed.
- **Purification:** Separate the catalyst by filtration. Remove the solvent and reprecipitate the product from acetone/petroleum ether and then from methanol/ether until it is pure as determined by thin-layer chromatography. The final product is 1-(3'-pivaloyloxyphenyl)-2-ethylaminoethanol-1 hydroxide.[6]

Mechanism of Action

Etilefrine pivalate acts as a prodrug, being hydrolyzed in the body to its active moiety, etilefrine.[2] Etilefrine is a direct-acting sympathomimetic agent with agonist activity at both α - and β -adrenergic receptors.[7][8]

- **α 1-Adrenergic Receptor Agonism:** Stimulation of α 1-adrenergic receptors, primarily located on vascular smooth muscle, leads to vasoconstriction. This action increases peripheral vascular resistance and venous return, contributing to a rise in blood pressure.[2][9]
- **β 1-Adrenergic Receptor Agonism:** Activation of β 1-adrenergic receptors in the heart results in positive chronotropic (increased heart rate) and inotropic (increased contractility) effects. This leads to an increased cardiac output and stroke volume.[2][9][10]

The dual action on both resistance and capacitance vessels, along with direct cardiac stimulation, makes etilefrine an effective agent for increasing blood pressure in hypotensive states.



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Caption: Mechanism of action of **etilefrine pivalate**.

Pharmacokinetics and Comparative Pharmacology

The pivalate ester modification of etilefrine significantly enhances its oral effectiveness. This is attributed to the increased lipophilicity of **etilefrine pivalate**, which is thought to inhibit its first-

pass inactivation in the liver.[1] After absorption, the ester is cleaved to release the active etilefrine.

A comparative clinical trial demonstrated that equimolar oral doses of **etilefrine pivalate** were nearly twice as active as etilefrine in augmenting systolic blood pressure in patients with orthostatic dysregulation.[5] This suggests a substantial improvement in bioavailability.

The pharmacokinetic profile of the active metabolite, etilefrine, is characterized by:

- Metabolism: Primarily through conjugation (glucuronidation).[7]
- Elimination Half-life: Approximately 2.5 hours.[7]
- Excretion: About 80% of an administered dose is excreted in the urine within 24 hours, largely as conjugates.[7]

Clinical Studies

Etilefrine pivalate was investigated in clinical trials for the management of orthostatic dysregulation and migraine.

Orthostatic Dysregulation

A long-term (2-6 months), placebo-controlled, double-blind trial involving 60 patients with orthostatic dysregulation demonstrated the efficacy of a once-daily oral dose of 20 mg of **etilefrine pivalate**. [10] While the acute effect of a single dose was modest, long-term administration resulted in a significant and sustained increase in systolic blood pressure and blood pressure amplitude. [10] Heart rate and diastolic blood pressure remained largely unchanged, suggesting an increase in stroke volume without a significant rise in peripheral resistance. [10]

Migraine in Hypotensive Patients

In a 3-month double-blind trial, 24 hypotensive patients with migraine were treated with either 20 mg of **etilefrine pivalate**, 5 mg of dihydroergotamine (DHE), or a placebo. [11] Both **etilefrine pivalate** and DHE significantly reduced the number, duration, and intensity of migraine attacks compared to placebo. [11] The effectiveness of **etilefrine pivalate** in this

context was attributed to its antihypotensive effect, suggesting a link between hypotension and migraine in this patient population.[\[11\]](#)

Analytical Methodology

The quantitative analysis of etilefrine and its prodrugs in biological matrices is essential for pharmacokinetic and clinical studies. High-performance liquid chromatography (HPLC) coupled with various detection methods is a common approach.

Experimental Protocol: HPLC-MS/MS for Amine-Based Drugs in Human Plasma (General Approach)

This protocol provides a general framework for the analysis of amine-containing drugs like etilefrine in human plasma, which can be adapted for **etilefrine pivalate**.

Sample Preparation (Protein Precipitation):

- To 100 µL of human plasma in a microcentrifuge tube, add an appropriate internal standard.
- Add 300 µL of a protein precipitation agent (e.g., acetonitrile or methanol).
- Vortex the mixture for 5 minutes.
- Centrifuge at a high speed (e.g., 800 x g) for 5 minutes at room temperature.
- Transfer the supernatant to a clean tube for analysis.[\[12\]](#)

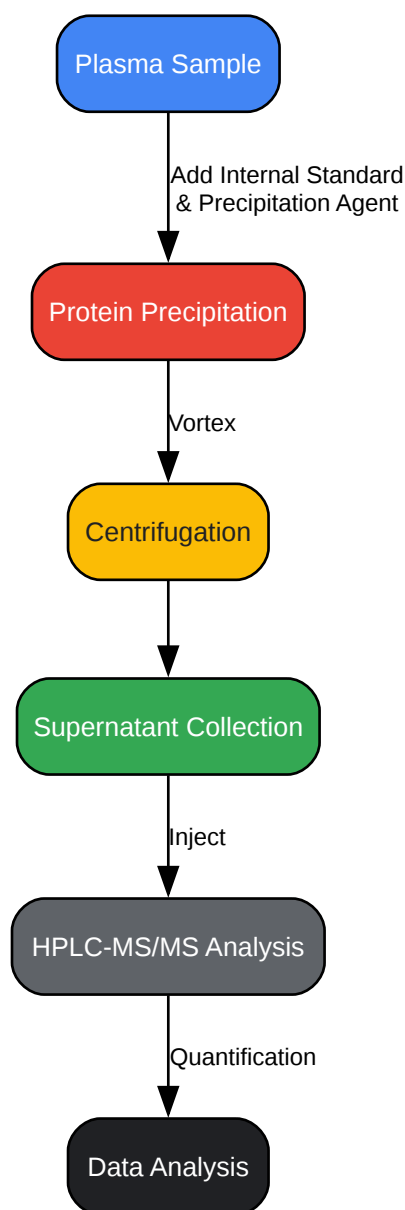
Chromatographic Conditions (Example):

- Column: A C18 reversed-phase column is often suitable.
- Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile).
- Flow Rate: Typically in the range of 0.2-1.0 mL/min.
- Injection Volume: 5-10 µL.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Mass Spectrometric Detection:

- Ionization Mode: Electrospray ionization (ESI) in positive mode is generally effective for amine-containing compounds.
- Detection: Multiple Reaction Monitoring (MRM) is used for high selectivity and sensitivity, monitoring specific precursor-to-product ion transitions for the analyte and internal standard.

[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)



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Caption: A general workflow for the analysis of **etilefrine pivalate** in plasma.

In Vitro and In Vivo Pharmacology

Preclinical studies in animal models have corroborated the enhanced oral activity of **etilefrine pivalate** compared to etilefrine. In cats and dogs, oral or intraduodenal administration of **etilefrine pivalate** resulted in more pronounced circulatory effects than equimolar doses of etilefrine.[1] Conversely, in isolated organ studies (papillary muscles, atria, vena cava) and after intravenous injection, **etilefrine pivalate** was less effective than etilefrine, supporting its role as a prodrug that requires in vivo hydrolysis for activation.[1]

Safety and Toxicology

While specific preclinical safety and toxicology data for **etilefrine pivalate** are not readily available in the public domain, it is important to consider the safety profile of its active metabolite, etilefrine.

One study highlighted a potential safety concern regarding the reaction of etilefrine with nitrite under acidic conditions, which can occur in the digestive tract.[11] This reaction can form N-nitrosoetilefrin and diazo-N-nitrosoetilefrin, the latter of which was found to be mutagenic in the Ames test without metabolic activation.[11] This finding underscores the importance of evaluating the potential for nitrosamine formation with amine-containing drugs intended for oral administration.

Standard preclinical toxicology programs typically involve a battery of studies to assess safety:

- Acute, Sub-chronic, and Chronic Toxicity Studies: To determine the effects of single and repeated doses over varying durations.[3][16][17][18]
- Safety Pharmacology: To evaluate the effects on vital organ systems such as the cardiovascular, respiratory, and central nervous systems.[19][20][21][22][23]
- Genotoxicity Studies: Including the Ames test for bacterial reverse mutation, to assess the potential for DNA damage.[24][25][26][27]

Conclusion

Etilefrine pivalate represents a chemically modified prodrug of etilefrine designed to improve its oral bioavailability. The addition of a pivalate ester group successfully enhanced its lipophilicity, leading to a significant increase in its oral effectiveness in both preclinical and clinical settings. While it showed promise in the treatment of orthostatic dysregulation and migraine in hypotensive patients, it was never brought to market. This technical guide consolidates the available scientific information on **etilefrine pivalate**, providing a valuable resource for researchers interested in the design and evaluation of prodrugs and the pharmacology of sympathomimetic agents.

References

- Jansen, W., Seibel, K., & Bühling, M. (1985). Comparison of the oral effectiveness of **etilefrine pivalate** and etilefrine in a long-term trial in man. *Arzneimittel-Forschung*, 35(7), 1083–1085. [\[Link\]](#)
- Syngene. (n.d.). Acute, Sub-Chronic And Chronic Toxicity Studies. Retrieved from [\[Link\]](#)
- Wikipedia. (2024). **Etilefrine pivalate**. Retrieved from [\[Link\]](#)
- Cruz, A., Bühling, M., & Seibel, K. (1985). Double blind study of migraine therapy with **etilefrine pivalate**. *Arzneimittel-Forschung*, 35(7), 1086–1089. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **Etilefrine Pivalate**. PubChem. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). Etilefrine. Retrieved from [\[Link\]](#)
- Eisenburger, R., Seibel, K., & Hampel, H. (1985). Greater oral activity of **etilefrine pivalate** compared to etilefrine in the cat and dog. *Arzneimittel-Forschung*, 35(7), 1076–1079. [\[Link\]](#)
- MDPI. (2022). Simultaneous Degradation Study of Isomers in Human Plasma by HPLC-MS/MS and Application of LEDA Algorithm for Their Characterization. *Molecules*, 27(21), 7415. [\[Link\]](#)
- Biotrial. (n.d.). Drug Safety in preclinical studies. Retrieved from [\[Link\]](#)
- Biototoxicity. (n.d.). Mutagenicity Testing. Retrieved from [\[Link\]](#)

- Jansen, W., & Seibel, K. (1985). Long-term effect of **etilefrine pivalate** on blood pressure in man. *Arzneimittel-Forschung*, 35(7), 1080–1082. [[Link](#)]
- Chemdad. (n.d.). Etilefrine hydrochloride. Retrieved from [[Link](#)]
- Wikipedia. (2024). Etilefrine. Retrieved from [[Link](#)]
- Altasciences. (n.d.). Safety Pharmacology Studies. Retrieved from [[Link](#)]
- SlideShare. (n.d.). Acute and chronic toxicity studies in animals. Retrieved from [[Link](#)]
- Inotiv. (n.d.). Safety Pharmacology. Retrieved from [[Link](#)]
- Charles River Laboratories. (n.d.). Sub-Chronic and Chronic Toxicity Studies. Retrieved from [[Link](#)]
- Charles River Laboratories. (n.d.). Safety Pharmacology Studies. Retrieved from [[Link](#)]
- Inxight Drugs. (n.d.). **ETILEFRINE PIVALATE**. Retrieved from [[Link](#)]
- MDPI. (2021). Direct Comparison of the Lowest Effect Concentrations of Mutagenic Reference Substances in Two Ames Test Formats. *Toxics*, 9(7), 159. [[Link](#)]
- DSI. (n.d.). Safety Pharmacology. Retrieved from [[Link](#)]
- PubChemLite. (n.d.). **Etilefrine pivalate** hydrochloride (C₁₅H₂₃NO₃). Retrieved from [[Link](#)]
- MDPI. (2024). In Vitro Activation of Human Adrenergic Receptors and Trace Amine-Associated Receptor 1 by Phenethylamine Analogues Present in Food Supplements. *International Journal of Molecular Sciences*, 25(10), 5585. [[Link](#)]
- Creative Biolabs. (n.d.). Hi-Affi™ In Vitro Cell based Adrenergic Receptor Functional Assay Service. Retrieved from [[Link](#)]
- ResearchGate. (2013). Determination of phenylephrine in human plasma using ultra-performance liquid chromatography-tandem mass spectrometry. Retrieved from [[Link](#)]

- PubMed. (2020). Mutagenicity and genotoxicity assessment of a new biopreservative product rich in Enterocin AS-48. Retrieved from [[Link](#)]
- ResearchGate. (2024). Standardization of criteria for interpreting the results of mutagenicity assessment in the Ames test. Retrieved from [[Link](#)]
- IJRAR. (n.d.). SENSITIVE HPLC-MS/MS METHOD FOR ESTIMATION OF ELAGOLIX IN HUMAN PLASMA SAMPLES. Retrieved from [[Link](#)]
- PubMed. (2013). Determination of phenylephrine in human plasma using ultra-performance liquid chromatography-tandem mass spectrometry. Retrieved from [[Link](#)]
- PMC. (2013). Quantification of Lumefantrine in Human Plasma Using LC-MS/MS and Its Application to a Bioequivalence Study. Retrieved from [[Link](#)]

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Sources

- 1. Etilefrine pivalate - Wikipedia [en.wikipedia.org]
- 2. Etilefrine Pivalate | C₁₅H₂₃NO₃ | CID 157211 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scribd.com [scribd.com]
- 4. Etilefrine pivalate HCl | TargetMol [targetmol.com]
- 5. Etilefrine | C₁₀H₁₅NO₂ | CID 3306 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Etilefrine hydrochloride Analytical Chemistry Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. Etilefrine - Wikipedia [en.wikipedia.org]
- 8. ETILEFRINE PIVALATE [drugs.ncats.io]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Long-term effect of etilefrine pivalate on blood pressure in man - PubMed [pubmed.ncbi.nlm.nih.gov]

- 11. Formation of a direct mutagen, diazo-N-nitrosoetilefrin, by interaction of etilefrin with nitrite - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. ijrar.org [ijrar.org]
- 14. Determination of phenylephrine in human plasma using ultra-performance liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Quantification of Lumefantrine in Human Plasma Using LC-MS/MS and Its Application to a Bioequivalence Study - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Acute, Sub-Chronic And Chronic Toxicity Studies | Safety Assessment | Syngene [syngeneintl.com]
- 17. Acute and chronic toxicity studies in animals | PPTX [slideshare.net]
- 18. criver.com [criver.com]
- 19. CRO | preclinical services | Drug safety | Biotrial [biotrial.com]
- 20. altasciences.com [altasciences.com]
- 21. inotiv.com [inotiv.com]
- 22. criver.com [criver.com]
- 23. Safety Pharmacology [datasci.com]
- 24. biotoxicity.com [biotoxicity.com]
- 25. mdpi.com [mdpi.com]
- 26. Mutagenicity and genotoxicity assessment of a new biopreservative product rich in Enterocin AS-48 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. researchgate.net [researchgate.net]
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